

The Unwritten Chapter: A Toxicological Profile of Valone in Non-Target Species

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Compound of Interest

Compound Name: **Valone**

Cat. No.: **B7761533**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document serves as a technical guide on the toxicological profile of **Valone** (2-isovaleryl-1,3-indandione), an indandione-class anticoagulant rodenticide. It is critical to note that publicly available, peer-reviewed toxicological data for **Valone** specifically concerning non-target species is exceedingly scarce. The information presented herein is largely inferred from the known mechanisms of action of anticoagulant rodenticides and data on related compounds. This guide is intended for research and informational purposes and should not be substituted for comprehensive experimental data and regulatory assessment.

Executive Summary

Valone, identified by its chemical name 2-isovaleryl-1,3-indandione (CAS No. 83-28-3), is a rodenticide that functions as a vitamin K antagonist, leading to anticoagulation and eventual death from hemorrhage.^{[1][2][3][4][5]} While its efficacy against target rodent species is the basis for its use, a significant knowledge gap exists regarding its toxicological impact on non-target organisms. Safety Data Sheets for **Valone** explicitly state "no data available" for key ecotoxicological and toxicological endpoints, including aquatic toxicity and acute toxicity in non-target mammals and birds. This guide synthesizes the known information about **Valone**'s chemical identity and mechanism of action and provides a generalized toxicological profile based on the broader class of indandione and other anticoagulant rodenticides. The potential for primary and secondary poisoning of non-target wildlife, including mammals and birds, is a significant concern with all anticoagulant rodenticides.

Chemical and Physical Properties of Valone

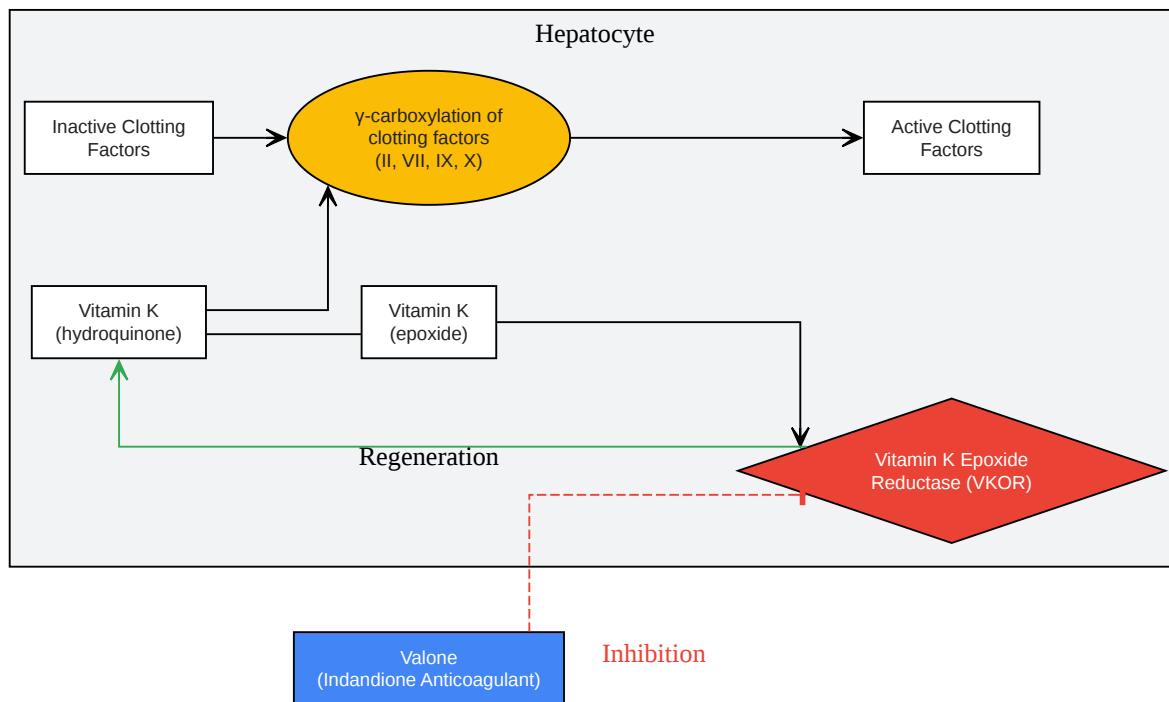
A comprehensive understanding of a compound's toxicological profile begins with its fundamental chemical and physical properties.

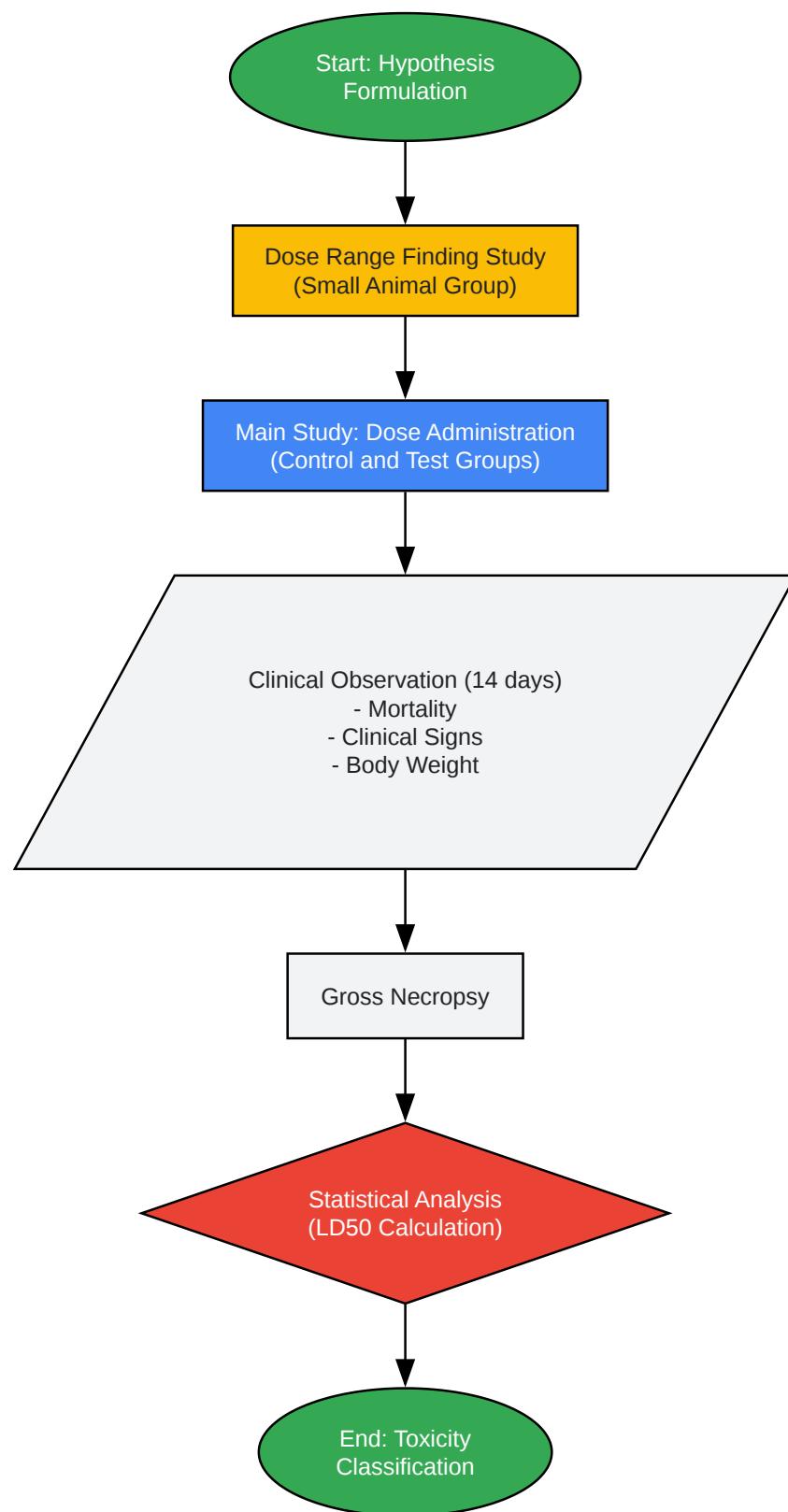
Property	Value	Reference
Chemical Name	2-isovaleryl-1,3-indandione	
Synonyms	2-Isovalerylindan-1,3-dione, PMP	
CAS Number	83-28-3	
Molecular Formula	C14H14O3	
Molecular Weight	230.26 g/mol	
Appearance	Yellow, crystalline solid	
Solubility	Insoluble in water; soluble in common organic solvents	
Melting Point	68-69 °C	

Mechanism of Action: Vitamin K Cycle Disruption

Valone, like other anticoagulant rodenticides, exerts its toxic effect by interfering with the vitamin K cycle, a critical pathway for the synthesis of clotting factors in the liver.

The primary target of indandione anticoagulants is the enzyme vitamin K epoxide reductase (VKOR). This enzyme is responsible for the regeneration of vitamin K from its epoxide form, a necessary step for the gamma-carboxylation of several clotting factors (II, VII, IX, and X). By inhibiting VKOR, **Valone** leads to a depletion of active vitamin K, resulting in the production of non-functional clotting factors. This disruption of the coagulation cascade leads to internal and external hemorrhaging, which is the ultimate cause of death.





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